

# Introduction: The Utility and Latent Hazards of a Versatile Building Block

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,5-Difluorobenzaldehyde

CAS No.: 2646-90-4

Cat. No.: B1295323

[Get Quote](#)

**2,5-Difluorobenzaldehyde** is a fluorinated aromatic aldehyde that serves as a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty electronic materials.[1] Its utility stems from the high reactivity of the aldehyde functional group in nucleophilic additions and cross-coupling reactions, which is further modulated by the presence of two fluorine atoms on the benzene ring.[1] These same electronic properties, however, contribute to its hazardous nature, necessitating a thorough understanding of its reactivity and toxicity to ensure safe handling in a laboratory and process development setting.

This guide moves beyond a simple recitation of safety data sheet (SDS) information. Instead, it aims to provide a deeper, mechanistic understanding of the hazards associated with **2,5-Difluorobenzaldehyde**, enabling researchers to not only follow safety protocols but also to make informed decisions when designing experiments and scaling up reactions.

## Physicochemical Properties and Their Safety Implications

A clear understanding of the physical and chemical properties of a substance is the foundation of a robust safety assessment. The properties of **2,5-Difluorobenzaldehyde** are summarized

in the table below.

Property	Value	Safety Implication
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O[2]	Provides insight into potential combustion products.
Molecular Weight	142.10 g/mol [2]	Used for accurate measurements and concentration calculations.
Appearance	Clear to pale yellow liquid[1]	Any deviation may indicate contamination or degradation.
Odor	Characteristic aromatic aldehyde odor[1]	Odor is not a reliable indicator of exposure; work in ventilated areas.
Boiling Point	180-185°C at 760 mmHg[1]	High boiling point reduces volatility at room temperature.
Melting Point	-10°C to -5°C[1]	Will be in a liquid state under normal laboratory conditions.
Flash Point	59°C (138.2°F) - closed cup	Flammable liquid. Vapors can form ignitable mixtures with air.
Density	~1.308 g/mL at 25°C	Denser than water.
Solubility	Miscible with ethanol, acetone, and ether; slightly soluble in water[1]	Important for solvent selection in reactions and for cleaning spills.

The flash point of 59°C is a critical parameter, classifying **2,5-Difluorobenzaldehyde** as a flammable liquid. This means that at or above this temperature, it can release sufficient vapors to form an ignitable mixture with air. Consequently, all work with this chemical should be conducted away from open flames, sparks, and other sources of ignition.

## Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. **2,5-**

**Difluorobenzaldehyde** is classified as follows:

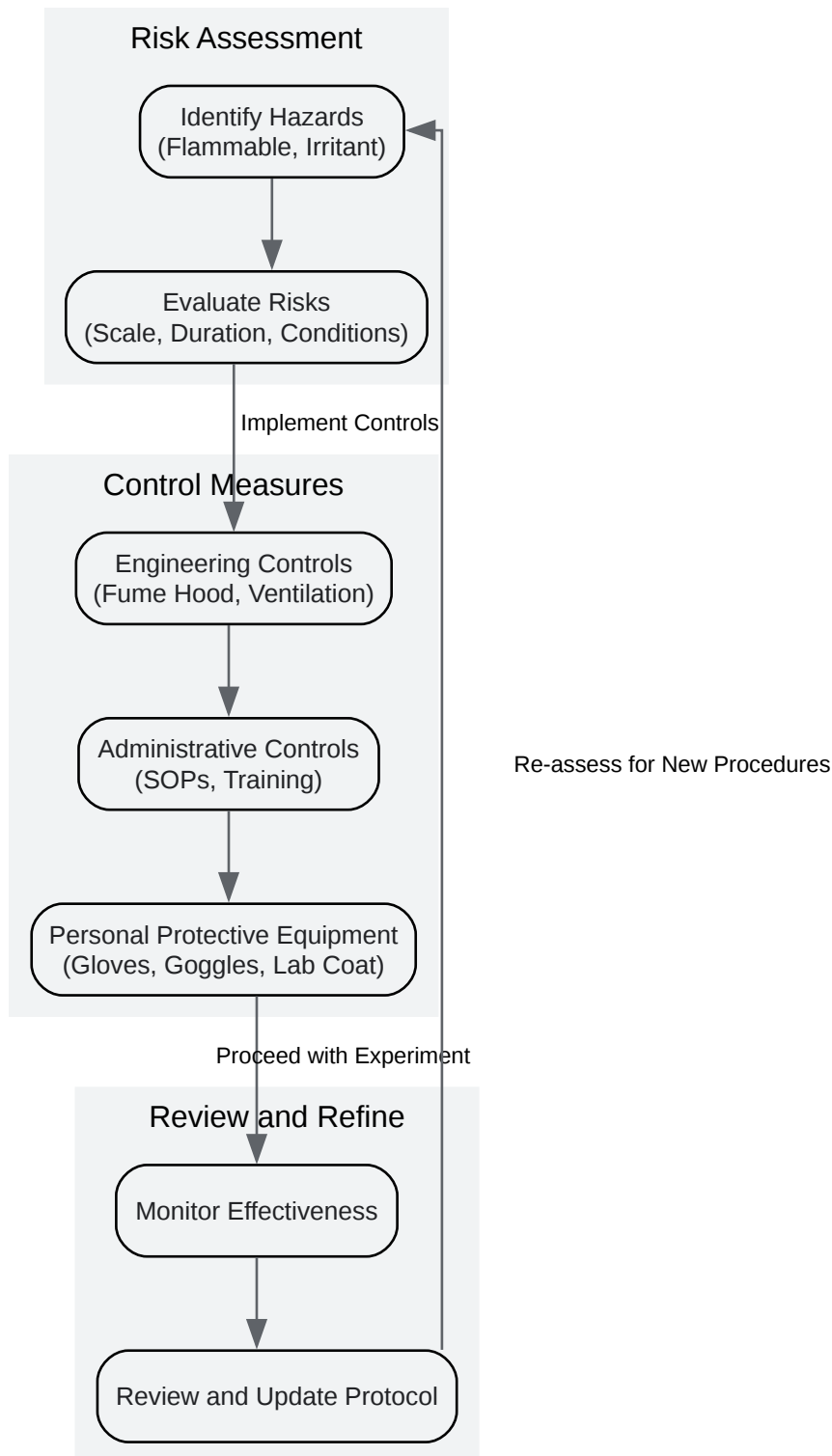
- Flammable Liquids (Category 3) - H226: Flammable liquid and vapor.[2]
- Skin Irritation (Category 2) - H315: Causes skin irritation.[2]
- Serious Eye Irritation (Category 2) - H319: Causes serious eye irritation.[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation - H335: May cause respiratory irritation.[2]

The signal word for **2,5-Difluorobenzaldehyde** is "Warning".[2] These classifications underscore the need for stringent engineering controls and personal protective equipment (PPE) to prevent exposure.

## Risk Assessment and Control: A Proactive Approach

A dynamic risk assessment should be performed before any new procedure involving **2,5-Difluorobenzaldehyde** is undertaken. The following workflow provides a logical framework for this process.

Risk Assessment Workflow for 2,5-Difluorobenzaldehyde



[Click to download full resolution via product page](#)

Caption: A logical workflow for assessing and controlling risks associated with **2,5-Difluorobenzaldehyde**.

## Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,5-Difluorobenzaldehyde**:

- **Eye Protection:** Chemical safety goggles are required at all times. If there is a splash hazard, a face shield should be worn in addition to goggles.[3]
- **Hand Protection:** Nitrile or other chemically resistant gloves should be worn. Gloves should be inspected for tears or holes before use and changed frequently, especially after direct contact.
- **Skin and Body Protection:** A flame-retardant lab coat should be worn and kept buttoned. Long pants and closed-toe shoes are also required.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to minimize inhalation of vapors. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [3]

## Handling and Storage

Handling:

- **Ventilation:** All manipulations of **2,5-Difluorobenzaldehyde** must be performed in a well-ventilated area, preferably a chemical fume hood.[3]
- **Inert Atmosphere:** The compound is sensitive to air and should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.[4]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools when handling containers.[5]

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[5]

#### Storage:

- Temperature: Store in a cool, dry, and well-ventilated place, away from direct sunlight. Recommended storage temperature is 2-8°C.[1]
- Container: Keep the container tightly closed and sealed under an inert gas.[4]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong reducing agents.

## Emergency Procedures

In the event of an emergency, follow your institution's established protocols. The following are general guidelines:

### First-Aid Measures

- Inhalation: If vapors are inhaled, move the person to fresh air and keep them comfortable for breathing. If respiratory irritation persists, seek medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [3]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

### Accidental Release Measures

- Evacuate: Evacuate all non-essential personnel from the area.

- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition.
- Containment: For small spills, absorb the material with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a sealed container for disposal.
- Personal Protection: Wear appropriate PPE during cleanup.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Disposal of **2,5-Difluorobenzaldehyde** and its containers must be in accordance with all applicable federal, state, and local regulations. It is the responsibility of the waste generator to determine the toxicity and physical properties of the material to ensure proper classification and disposal.

## Conclusion

**2,5-Difluorobenzaldehyde** is a valuable chemical intermediate, but its safe use hinges on a thorough understanding of its hazards and the implementation of robust safety protocols. By adhering to the principles of risk assessment, utilizing appropriate engineering controls and PPE, and being prepared for emergencies, researchers can mitigate the risks associated with this compound and conduct their work in a safe and responsible manner.

## References

- Vertex AI Search. (n.d.).
- PubChem. (n.d.). **2,5-Difluorobenzaldehyde**. National Institutes of Health. Retrieved January 11, 2026, from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of **2,5-Difluorobenzaldehyde** (CAS 2646-90-4). Retrieved January 11, 2026, from [[Link](#)]
- Fisher Scientific. (n.d.). Safety Data Sheet - 2-Chloro-3,6-difluorobenzaldehyde. Retrieved January 11, 2026.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 2. [2,5-Difluorobenzaldehyde | C7H4F2O | CID 137663 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/2,5-Difluorobenzaldehyde) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. [2646-90-4|2,5-Difluorobenzaldehyde|BLD Pharm](https://bldpharm.com) [[bldpharm.com](https://bldpharm.com)]
- 5. [2,5-Difluorobenzaldehyde | 2646-90-4 | Tokyo Chemical Industry \(India\) Pvt. Ltd.](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- To cite this document: BenchChem. [Introduction: The Utility and Latent Hazards of a Versatile Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295323/docs#introduction-the-utility-and-latent-hazards-of-a-versatile-building-block>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)